

Technical Support Center: SDZ-WAG994 (Pirenzepine Dihydrochloride)

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Compound of Interest

Compound Name: SDZ-WAG994

Cat. No.: B153409

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the storage and handling of **SDZ-WAG994**, also known as Pirenzepine Dihydrochloride.

Frequently Asked Questions (FAQs)

1. What is the recommended storage condition for **SDZ-WAG994** powder?

SDZ-WAG994 powder should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][2]} To maintain its stability, it is recommended to store the powder at temperatures between 2-8°C or for long-term storage at -20°C.^{[3][4]} The compound is hygroscopic and should be protected from moisture and direct sunlight.^{[1][5]}

2. What are the necessary safety precautions when handling **SDZ-WAG994** powder?

SDZ-WAG994 is considered a hazardous substance and should be handled with care.^{[1][6]} It is harmful if swallowed and can cause skin and serious eye irritation.^[1] It may also cause respiratory irritation.^[1] Therefore, it is crucial to use personal protective equipment (PPE), including safety goggles, protective gloves, and a lab coat.^{[1][2]} Handling should be performed in a well-ventilated area, preferably with a local exhaust system to avoid dust formation and inhalation.^{[1][2]} Always wash hands thoroughly after handling.^[1]

3. What is the shelf-life and stability of **SDZ-WAG994**?

The solid powder is stable for at least four years when stored under the recommended conditions at -20°C.[4] Stock solutions, once prepared, are stable for up to 3 months when aliquoted and frozen at -20°C.[3] Aqueous solutions at room temperature should be used within a day.[4]

4. How do I prepare a stock solution of **SDZ-WAG994**?

SDZ-WAG994 (Pirenzepine Dihydrochloride) is soluble in water and DMSO.[7] A detailed protocol for preparing a stock solution is provided in the "Experimental Protocols" section below.

Troubleshooting Guide

Issue: The compound is not dissolving properly.

- Possible Cause: The concentration might be too high for the chosen solvent.
- Solution: Try reducing the concentration of the solution. For aqueous solutions, solubility is reported to be around 75-100 mg/mL.[7][8] For DMSO, it is around 25 mg/mL.[7]
- Possible Cause: Insufficient mixing.
- Solution: Use of ultrasonic bath may be required to aid dissolution.[7]

Issue: The prepared solution appears cloudy or has precipitates.

- Possible Cause: The solubility limit has been exceeded.
- Solution: Warm the solution gently or add more solvent to ensure the compound is fully dissolved.
- Possible Cause: The aqueous solution has been stored for too long.
- Solution: It is not recommended to store aqueous solutions for more than one day.[4] Prepare fresh solutions before each experiment. For longer-term storage, prepare aliquots and store at -20°C for up to 3 months.[3]

Quantitative Data

Table 1: Storage and Stability of **SDZ-WAG994**

Parameter	Condition	Duration
Powder Storage	2-8°C, tightly sealed, dry, dark	Short-term
-20°C, tightly sealed, dry, dark	≥ 4 years[4]	
Stock Solution Stability	-20°C in aliquots	Up to 3 months[3]
Aqueous Solution Stability	Room Temperature	≤ 1 day[4]

Table 2: Solubility of **SDZ-WAG994** (Pirenzepine Dihydrochloride)

Solvent	Concentration	Notes
Water	100 mM[3][8]	-
H2O	75 mg/mL (176.75 mM)	May require sonication[7]
PBS (pH 7.2)	~10 mg/mL	-[4]
DMSO	25 mg/mL (58.92 mM)	May require sonication[7]

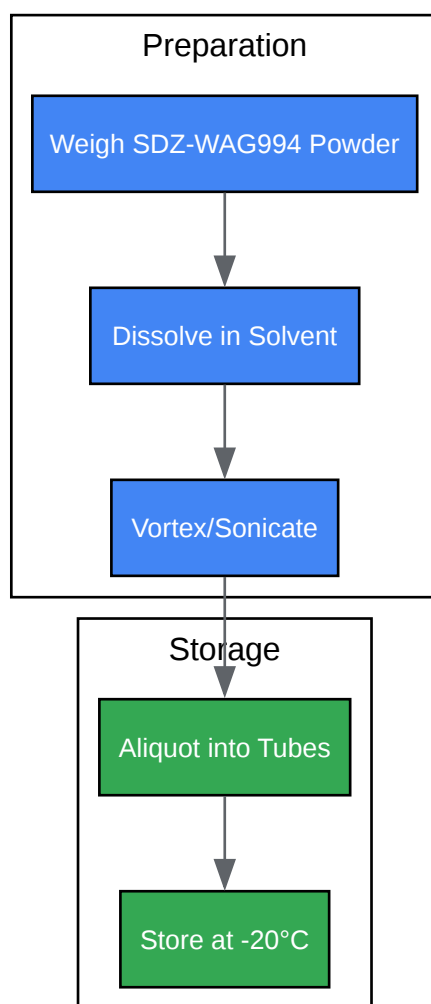
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **SDZ-WAG994** in Water

- Calculate the required mass: The molecular weight of Pirenzepine Dihydrochloride is 424.32 g/mol .[3] To prepare 10 mL of a 10 mM stock solution, you will need:
 - Mass (g) = 0.01 L * 0.01 mol/L * 424.32 g/mol = 0.0424 g = 42.4 mg
- Weigh the powder: In a well-ventilated area and using appropriate PPE, accurately weigh 42.4 mg of **SDZ-WAG994** powder.
- Dissolve the powder: Add the weighed powder to a 15 mL conical tube. Add 10 mL of sterile, deionized water.

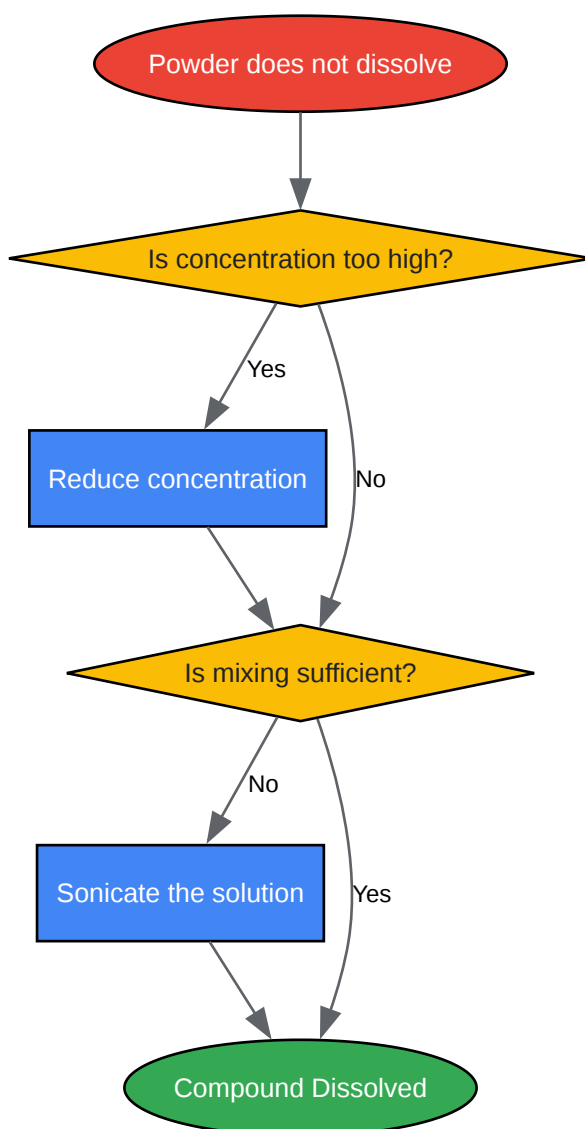
- Ensure complete dissolution: Vortex the solution until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.
- Sterilize the solution (optional): If required for your experiment, filter-sterilize the solution using a 0.22 μm syringe filter.
- Aliquot and store: Dispense the stock solution into smaller, single-use aliquots and store at -20°C .

Visualizations



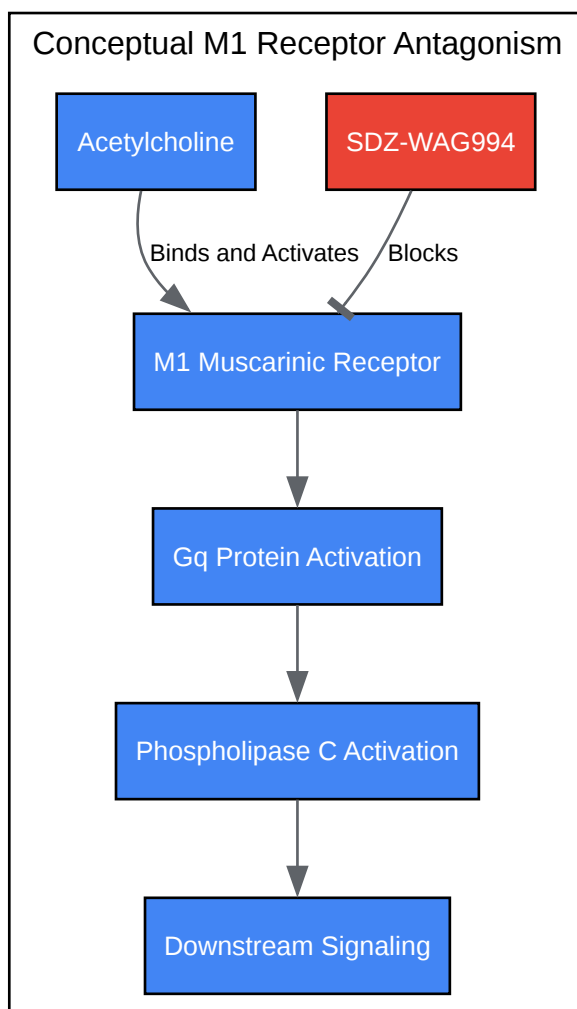
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Caption: Workflow for preparing and storing **SDZ-WAG994** stock solution.



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Caption: Troubleshooting guide for solubility issues with **SDZ-WAG994**.



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Caption: Conceptual signaling pathway of M1 receptor antagonism by **SDZ-WAG994**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. tcichemicals.com [tcichemicals.com]

- 3. Pirenzepine Dihydrochloride [sigmaaldrich.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. fishersci.com [fishersci.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. Pirenzepine dihydrochloride | CAS:29868-97-1 | Selective M1 muscarinic antagonist | High Purity | Manufacturer BioCrick [biocrick.com]
- 8. Pirenzepine | 28797-61-7 [chemicalbook.com]
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